

Application Note: Purification of Cyclohexanone by Fractional Distillation

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Compound of Interest

Compound Name: Cyclohexanone

Cat. No.: B7761246

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyclohexanone ($C_6H_{10}O$) is a versatile organic solvent and a key intermediate in the synthesis of various industrial products, including nylon, pharmaceuticals, herbicides, and dyes.^{[1][2][3]} Commercial grades of **cyclohexanone** may contain impurities such as water, formic acid, cyclohexanol, and by-products from its synthesis, which can interfere with subsequent reactions or applications.^{[4][5][6]} Fractional distillation is a highly effective technique for purifying **cyclohexanone** to the high degree required for sensitive applications by separating it from components with different boiling points.^{[5][7][8]} This protocol provides a detailed procedure for the fractional distillation of **cyclohexanone** in a laboratory setting.

Materials and Equipment

Chemicals:

- Crude or technical grade **cyclohexanone**
- Anhydrous magnesium sulfate or calcium chloride (for pre-drying, optional)
- Boiling chips or a magnetic stir bar

Equipment:

- Round-bottom flask (appropriate size for the volume of **cyclohexanone**)
- Heating mantle with a stirrer
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head (Y-adapter)
- Thermometer and thermometer adapter
- Condenser (Liebig or Allihn)
- Receiving flasks (multiple, for collecting different fractions)
- Clamps and retort stands to secure the apparatus
- Tubing for condenser water inlet and outlet
- Fume hood

Safety Precautions

Cyclohexanone is a flammable liquid and is harmful if inhaled, swallowed, or in contact with skin.^[9] It can cause serious eye damage and skin irritation.^[9]

- Handling: Always handle **cyclohexanone** in a well-ventilated fume hood.^{[9][10][11]} Wear appropriate personal protective equipment (PPE), including safety goggles with side shields, chemical-resistant gloves (e.g., butyl rubber or Viton), and a lab coat.^{[9][10]}
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources.^{[12][13]} The apparatus should be grounded to prevent static discharge.^{[9][12]} Ensure fire-extinguishing equipment (e.g., CO₂ or dry chemical extinguisher) is readily available.^[14]
- Spills: In case of a spill, absorb the liquid with a non-flammable absorbent material like sand or diatomaceous earth and place it in a sealed container for disposal.^{[10][11]}
- Disposal: Dispose of all chemical waste according to local, state, and federal regulations.

Experimental Protocol

This protocol outlines the fractional distillation of **cyclohexanone**. The procedure should be adapted based on the scale of the purification and the specific equipment available.

1. Pre-treatment (Optional but Recommended):

- If the **cyclohexanone** is suspected to contain a significant amount of water, it can be pre-dried by stirring with anhydrous magnesium sulfate or calcium chloride for several hours.
- Filter the drying agent from the **cyclohexanone** before proceeding with distillation.

2. Apparatus Setup:

- Assemble the fractional distillation apparatus in a fume hood as illustrated in the workflow diagram below.
- Place a magnetic stir bar or boiling chips in the round-bottom flask to ensure smooth boiling.
- Fill the round-bottom flask with the crude **cyclohexanone**, not exceeding two-thirds of its volume.
- Securely clamp the flask to a retort stand and place it in the heating mantle.
- Attach the fractionating column vertically to the flask. For better separation, the column can be insulated with glass wool or aluminum foil.[\[15\]](#)
- Place the distillation head on top of the column, followed by the thermometer and its adapter. The top of the thermometer bulb should be positioned just below the side arm of the distillation head leading to the condenser.[\[7\]](#)[\[8\]](#)
- Attach the condenser to the side arm of the distillation head and secure it with a clamp. Connect the lower inlet of the condenser to a cold water source and lead the upper outlet to a drain.
- Position a receiving flask at the end of the condenser to collect the distillate.

3. Distillation Process:

- Turn on the cooling water to the condenser.
- Begin heating the round-bottom flask gently. If using a magnetic stirrer, ensure it is stirring at a moderate speed.
- Observe the liquid as it begins to boil. A ring of condensate will start to rise slowly through the fractionating column.[\[7\]](#)[\[8\]](#)
- Adjust the heating rate to maintain a slow and steady distillation rate, typically 1-2 drops per second.[\[7\]](#)

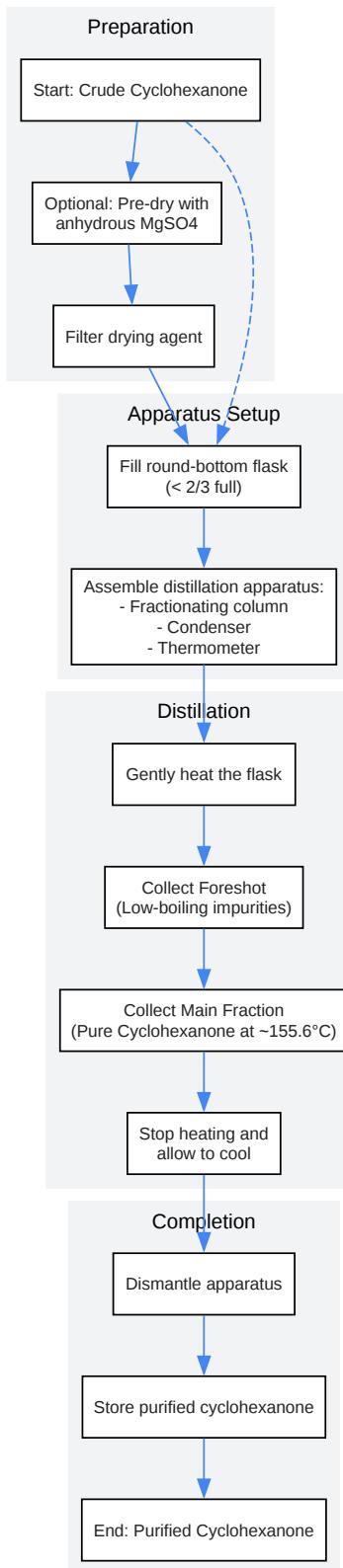
- Fraction Collection:
- Foreshot: Collect the first fraction that distills at a lower temperature. This fraction will contain low-boiling impurities and any residual water. The temperature will be unstable during this phase.
- Main Fraction: Once the temperature stabilizes at the boiling point of pure **cyclohexanone** (approximately 155.6°C at atmospheric pressure), switch to a clean receiving flask to collect the purified product.[\[1\]](#)[\[2\]](#) Record the stable temperature range.
- Final Fraction: When the temperature begins to drop or rise significantly, or when only a small amount of liquid remains in the distillation flask, stop collecting the main fraction. Any remaining liquid may contain higher-boiling impurities.
- Shutdown:
 - Turn off the heating mantle and allow the apparatus to cool down.
 - Once cooled, dismantle the apparatus.
 - Transfer the purified **cyclohexanone** to a clean, labeled, and sealed container.

Data Presentation

The following table summarizes the key physical properties of **cyclohexanone** and expected outcomes of the purification.

Parameter	Value	Reference
Chemical Formula	<chem>C6H10O</chem>	[1]
Molar Mass	98.15 g/mol	[1]
Appearance	Colorless to pale yellow oily liquid	[1] [3]
Boiling Point	155.6 °C	[1] [14]
Density	0.947 g/cm ³	[2]
Refractive Index (at 20°C)	1.4507	[1]
Expected Purity (Post-Distillation)	> 99.5%	
Typical Impurities	Water, Cyclohexanol, Formic Acid	[4] [5]

Mandatory Visualization



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Caption: Workflow for the purification of **cyclohexanone** by fractional distillation.

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